

Safe handling procedures and MSDS for pentadecanedioic acid.

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Compound of Interest

Compound Name: Pentadecanedioic Acid

Cat. No.: B073588

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Application Notes and Protocols for Pentadecanedioic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes, protocols, and safety information for the handling and use of **pentadecanedioic acid** in a research and drug development setting.

Section 1: Introduction

Pentadecanedioic acid (CAS No: 1460-18-0) is a long-chain saturated dicarboxylic acid with the molecular formula $C_{15}H_{28}O_4$.^[1] It typically appears as a white to off-white solid or powder.^{[2][3]} Due to its bifunctional nature, possessing a carboxylic acid group at each end of a fifteen-carbon chain, it serves as a versatile intermediate in organic synthesis.^[2] Its applications are found in the synthesis of pharmaceuticals, agrochemicals, dyestuffs, and as a component in the formulation of biodegradable polymers and cosmetics.^{[2][3]} In the context of drug development, its long carbon chain can be utilized to modify the lipophilicity and pharmacokinetic profiles of active pharmaceutical ingredients (APIs). It can act as a linker in prodrugs or targeted drug delivery systems to potentially enhance solubility, stability, and control the release of therapeutic agents.^[4]

Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of **pentadecanedioic acid** is presented in the table below for easy reference.

Property	Value	Unit	Source(s)
Molecular Formula	C ₁₅ H ₂₈ O ₄		[1]
Molecular Weight	272.38	g/mol	[1]
Appearance	White to off-white solid/powder		[2][3]
Melting Point	113-114	°C	[2]
Water Solubility	Insoluble		[5][6]
Solubility in Organic Solvents	Soluble in ethanol, DMSO, and dimethylformamide (DMF)		[2]
logP (Octanol/Water Partition Coefficient)	4.227		[7]
Density	0.9913 (estimate)	g/cm ³	[5]
Boiling Point	834.70	K (calculated)	[7]
Flash Point	>110	°C	[8]

Section 3: Safety and Handling (MSDS Summary)

Pentadecanedioic acid is considered a hazardous substance and requires careful handling to minimize exposure.[9] The following table summarizes the key safety information.

Hazard Category	Description	Precautionary Measures & First Aid	Source(s)
Skin Irritation	Causes skin irritation. [5] [10]	Wear protective gloves and lab coat. In case of contact, wash with plenty of soap and water. [7] [10]	[5] [7] [10]
Eye Irritation	Causes serious eye irritation. [5] [10]	Wear safety glasses with side-shields or goggles. In case of contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [7] [10]	[5] [7] [10]
Respiratory Irritation	May cause respiratory irritation. [5] [10]	Use in a well-ventilated area or under a chemical fume hood. If inhaled, remove person to fresh air and keep comfortable for breathing. [7] [10]	[5] [7] [10]
Ingestion	May be harmful if swallowed.	Do NOT induce vomiting. Rinse mouth with water. [11]	[11]
Fire Hazard	Combustible solid. [9]	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide for extinction. [12]	[9] [12]

Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves (e.g., nitrile rubber), lab coat. [7]	Always inspect gloves before use. [7]	[7]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. [2][11]	[2][11]	
Disposal	Dispose of contents/container to an approved waste disposal plant. [10]	[10]	

Section 4: Experimental Protocols

Preparation of a Stock Solution

This protocol describes the preparation of a stock solution of **pentadecanedioic acid** for use in *in vitro* experiments.

Materials:

- **Pentadecanedioic acid** powder
- Dimethyl sulfoxide (DMSO) or Ethanol (ACS grade or higher)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.

- Carefully weigh the desired amount of **pentadecanedioic acid** powder into the tube.
- Add the appropriate volume of solvent (DMSO or ethanol) to achieve the desired stock concentration (e.g., 10 mg/mL).
- Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath may be required to aid dissolution.
- Sterile-filter the stock solution through a 0.22 µm syringe filter into a new sterile tube if required for cell culture applications.
- Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C for long-term storage. For aqueous buffers, it is recommended not to store the solution for more than one day.

General Procedure for Esterification

This protocol outlines a general method for the esterification of **pentadecanedioic acid**, a common reaction in the synthesis of derivatives for drug development.

Materials:

- **Pentadecanedioic acid**
- Alcohol (e.g., ethanol, methanol)
- Strong acid catalyst (e.g., concentrated sulfuric acid)
- Anhydrous organic solvent (e.g., toluene, dichloromethane)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel

- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Rotary evaporator

Procedure:

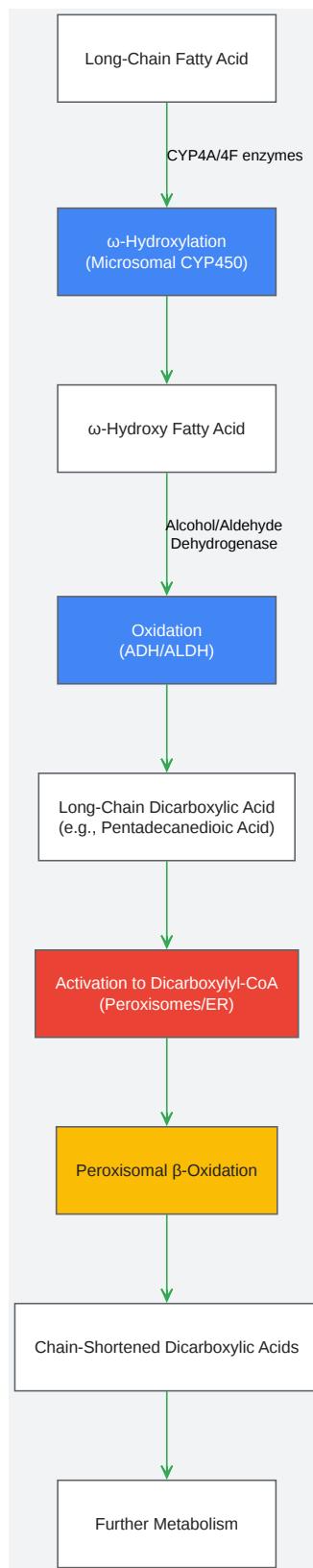
- In a round-bottom flask, dissolve **pentadecanedioic acid** in the chosen anhydrous solvent.
- Add an excess of the desired alcohol to the solution.
- Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- Attach a reflux condenser and heat the mixture to reflux with stirring. The reaction time will vary depending on the alcohol used and can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Separate the organic layer and dry it over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude diester product.
- The crude product can be further purified by column chromatography or recrystallization as needed.

Section 5: Biological Relevance and Signaling Pathways

Pentadecanedioic acid itself is not known to be a direct signaling molecule. However, as a long-chain dicarboxylic acid, it is relevant to the metabolic pathway of fatty acid ω -oxidation

and subsequent peroxisomal β -oxidation.[13][14] This pathway is an alternative to the primary mitochondrial β -oxidation of fatty acids and can be important in conditions of high lipid flux.[13]

The general pathway for the metabolism of long-chain dicarboxylic acids is as follows:

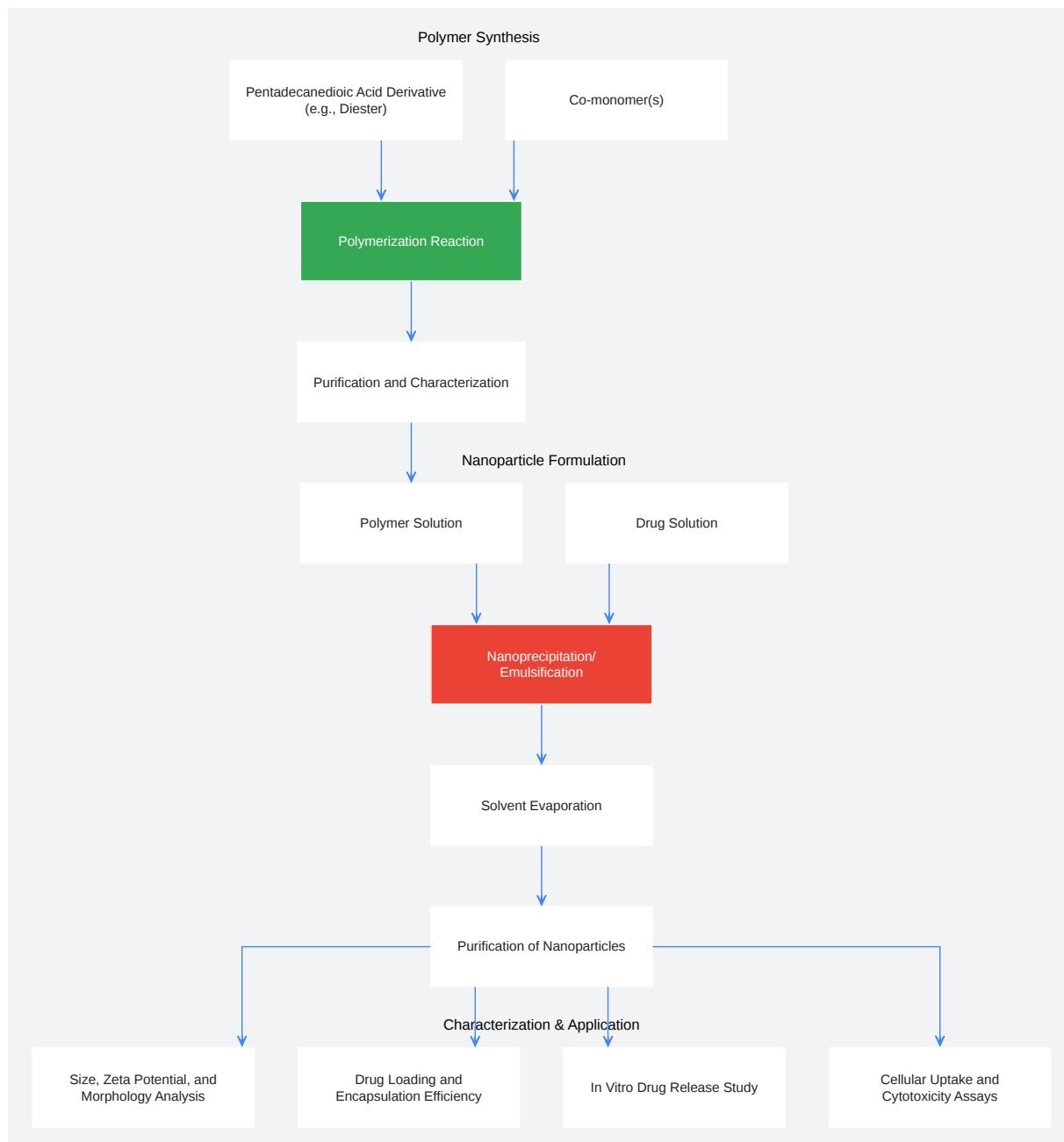
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Caption: Metabolic pathway of long-chain dicarboxylic acids.

Section 6: Application in Drug Delivery Systems

The bifunctional nature and long hydrophobic chain of **pentadecanedioic acid** make it a candidate for creating biodegradable polymers for drug delivery.^[2] Its derivatives, such as those formed through esterification or amidation, can be polymerized to form polyesters or polyamides. These polymers can be formulated into nanoparticles or other drug delivery vehicles.

The general workflow for creating drug-loaded nanoparticles from a **pentadecanedioic acid**-based polymer is illustrated below:

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Caption: Workflow for drug-loaded nanoparticle formulation.

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